

5-Acetyl-2-bromopyridine molecular weight and formula

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Compound of Interest

Compound Name: 5-Acetyl-2-bromopyridine

Cat. No.: B147078

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Technical Overview of 5-Acetyl-2-bromopyridine

This document provides core chemical data for **5-Acetyl-2-bromopyridine**, a compound frequently utilized as a biochemical reagent and an intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds.[1][2]

Chemical Identity and Properties

5-Acetyl-2-bromopyridine is a substituted pyridine derivative. The presence of the bromine atom and the acetyl group on the pyridine ring makes it a valuable building block for creating more complex molecules.[1]

The fundamental chemical properties are summarized below.

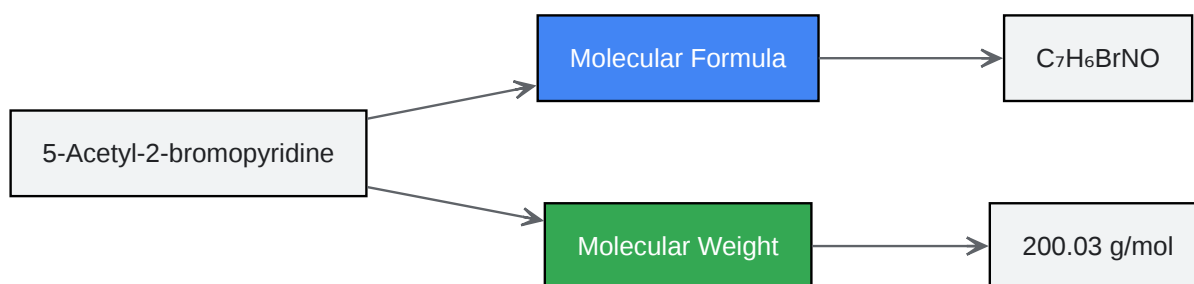
Property	Value
Molecular Formula	C ₇ H ₆ BrNO[2][3][4][5]
Molecular Weight	200.03 g/mol [2][3]
Appearance	White to light yellow crystalline powder[1][5][6]
CAS Number	139042-59-4[3][4][5]

Experimental Protocols

The molecular weight and formula presented are standard calculated values derived from the known atomic weights of the constituent elements. Experimental determination, typically performed via mass spectrometry, is not detailed here. The provided data is based on computational chemistry models and is widely accepted in the scientific literature.[3]

Data Relationships

The logical connection between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this direct relationship.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

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- To cite this document: BenchChem. [5-Acetyl-2-bromopyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147078#5-acetyl-2-bromopyridine-molecular-weight-and-formula]

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